

# Cog 133 Trifluoroacetate: A Technical Guide for Neurorestorative Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cog 133 trifluoroacetate

Cat. No.: B15327858

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Cog 133, the trifluoroacetate salt of an acetylated 17-amino acid peptide fragment of human apolipoprotein E (ApoE), represents a promising therapeutic candidate for neurodegenerative diseases and brain injury. This document provides a comprehensive technical overview of **Cog 133 trifluoroacetate**, detailing its structure, chemical properties, and mechanism of action. It includes a compilation of quantitative data, detailed experimental protocols for its evaluation, and visualizations of its signaling pathways and experimental workflows to support researchers in the field of neurorestorative drug development.

## Introduction

Cog 133 is a synthetic peptide that mimics the receptor-binding region of human ApoE.<sup>[1][2]</sup> It has garnered significant interest for its demonstrated neuroprotective and anti-inflammatory properties. By interacting with the low-density lipoprotein receptor-related protein 1 (LRP1), Cog 133 modulates critical signaling pathways implicated in neuronal survival, synaptic plasticity, and inflammation. This guide serves as a technical resource for researchers, providing essential information to facilitate further investigation into the therapeutic potential of Cog 133.

## Structure and Chemical Properties

Cog 133 is the trifluoroacetate salt of the N-acetylated peptide with the amino acid sequence Ac-Leu-Arg-Val-Arg-Leu-Ala-Ser-His-Leu-Arg-Lys-Leu-Arg-Lys-Arg-Leu-Leu-NH<sub>2</sub>, corresponding to residues 133-149 of human ApoE.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Cog 133 trifluoroacetate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>97</sub> H <sub>181</sub> N <sub>37</sub> O <sub>19</sub> · xC <sub>2</sub> HF <sub>3</sub> O <sub>2</sub>	N/A
Molecular Weight	2169.71 g/mol (free base)	N/A
Appearance	White lyophilized powder	N/A
Solubility	>1 mg/mL in water	N/A
Storage Temperature	-20°C	N/A
Purity	≥95% (HPLC)	N/A

## Mechanism of Action

Cog 133 exerts its neuroprotective and anti-inflammatory effects primarily through its interaction with the Low-Density Lipoprotein Receptor-Related Protein 1 (LRP1). This interaction initiates a cascade of downstream signaling events that collectively contribute to its therapeutic potential.

### LRP1 Binding and NMDA Receptor Inhibition

Cog 133 binds to LRP1, which in turn leads to the inhibition of the N-methyl-D-aspartate (NMDA) receptor. This modulation of NMDA receptor activity is a key mechanism underlying its neuroprotective effects, as excessive NMDA receptor activation is a known contributor to excitotoxicity and neuronal cell death in various neurological conditions.

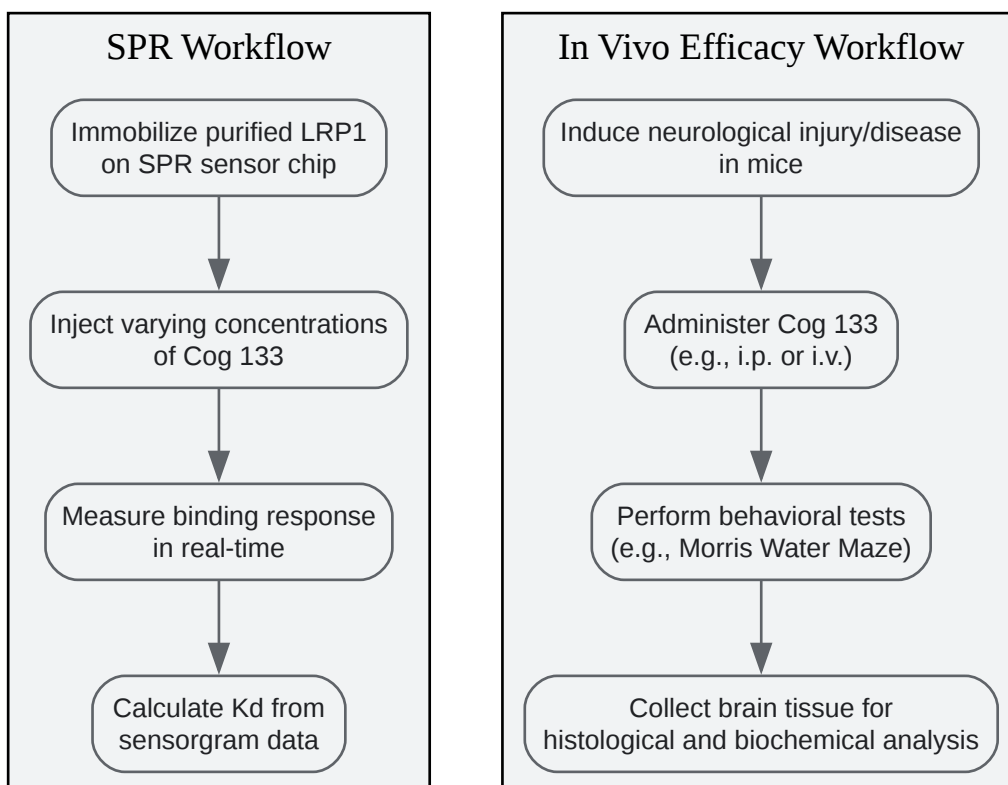
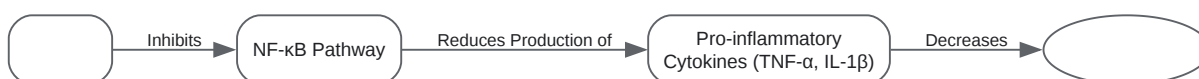


[Click to download full resolution via product page](#)

Cog 133 Signaling Pathway via LRP1 and NMDA Receptor.

## Anti-Inflammatory Effects

Cog 133 has been shown to possess potent anti-inflammatory properties. It reduces the production of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) and Interleukin-1 beta (IL-1 $\beta$ ). This is achieved, at least in part, through the inhibition of the NF- $\kappa$ B signaling pathway, a central regulator of inflammation.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. JCI Insight - Monocyte-derived alveolar macrophage apolipoprotein E participates in pulmonary fibrosis resolution [insight.jci.org]
- 2. jneurosci.org [jneurosci.org]
- To cite this document: BenchChem. [Cog 133 Trifluoroacetate: A Technical Guide for Neurorestorative Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15327858#cog-133-trifluoroacetate-structure-and-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)